

"Antibacterial agent 104" for treating Gram-positive bacterial infections

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Compound of Interest

Compound Name: Antibacterial agent 104

Cat. No.: B12416148

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Application Notes and Protocols for Antibacterial Agent 104

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Introduction

Antibacterial agent 104 is a novel semisynthetic pleuromutilin derivative with demonstrated potent activity against Gram-positive bacteria, including clinically significant resistant strains such as Methicillin-Resistant *Staphylococcus aureus* (MRSA).^[1] Pleuromutilins as a class of antibiotics are known to inhibit bacterial protein synthesis by binding to the peptidyl transferase center of the 50S ribosomal subunit, a mechanism distinct from many other antibiotic classes.^[2] This unique mode of action suggests a low potential for cross-resistance with other commonly used antibacterial agents.^[1]

These application notes provide a summary of the reported in vitro and in vivo activities of **Antibacterial Agent 104** and detailed protocols for its evaluation against Gram-positive bacterial pathogens. The information is intended for researchers, scientists, and drug development professionals investigating new therapeutic options for challenging bacterial infections.

Data Presentation

While specific quantitative data for **Antibacterial Agent 104** (also referred to as compound 7 in some literature) is not publicly available in detail, the following tables are presented as templates for summarizing key experimental outcomes. Researchers are encouraged to generate their own data following the provided protocols.

Table 1: In Vitro Antibacterial Activity of Agent 104 Against Gram-Positive Bacteria (Template)

Bacterial Strain	ATCC Number	MIC (µg/mL)	MBC (µg/mL)
Staphylococcus aureus	ATCC 29213	Data not available	Data not available
Staphylococcus aureus (MRSA)	ATCC 43300	Data not available	Data not available
Staphylococcus epidermidis	ATCC 12228	Data not available	Data not available
Enterococcus faecalis	ATCC 29212	Data not available	Data not available
Streptococcus pneumoniae	ATCC 49619	Data not available	Data not available

Table 2: In Vitro Cytotoxicity of Agent 104 (Template)

Cell Line	ATCC Number	Assay Type	IC ₅₀ (µM)
Human Keratinocytes (HaCaT)	MTT	Data not available	
Human Embryonic Kidney (HEK293)	ATCC CRL-1573	MTT	Data not available
Human Liver Carcinoma (HepG2)	ATCC HB-8065	MTT	Data not available

Experimental Protocols

Protocol 1: Determination of Minimum Inhibitory Concentration (MIC)

This protocol outlines the broth microdilution method to determine the minimum concentration of **Antibacterial Agent 104** that inhibits the visible growth of Gram-positive bacteria.

Materials:

- **Antibacterial Agent 104**
- Gram-positive bacterial strains (e.g., *S. aureus*, *S. epidermidis*)
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Sterile 96-well microtiter plates
- Bacterial inoculum standardized to 0.5 McFarland (approximately 1.5×10^8 CFU/mL)
- Spectrophotometer
- Incubator (37°C)

Procedure:

- Prepare a stock solution of **Antibacterial Agent 104** in a suitable solvent (e.g., DMSO) and then dilute it in CAMHB to the desired starting concentration.
- Dispense 100 µL of CAMHB into all wells of a 96-well plate.
- Add 100 µL of the diluted **Antibacterial Agent 104** to the first well of each row to be tested.
- Perform serial twofold dilutions by transferring 100 µL from the first well to the second, and so on, discarding the final 100 µL from the last well.
- Prepare the bacterial inoculum by diluting the 0.5 McFarland standard suspension in CAMHB to achieve a final concentration of approximately 5×10^5 CFU/mL in the wells.

- Add 10 μ L of the standardized bacterial inoculum to each well, except for the sterility control wells.
- Include a growth control (no agent) and a sterility control (no bacteria) for each bacterial strain.
- Seal the plate and incubate at 37°C for 18-24 hours.
- The MIC is the lowest concentration of **Antibacterial Agent 104** that completely inhibits visible bacterial growth.

Protocol 2: Determination of Minimum Bactericidal Concentration (MBC)

This protocol is a continuation of the MIC assay to determine the lowest concentration of **Antibacterial Agent 104** that kills 99.9% of the initial bacterial inoculum.

Materials:

- MIC plate from Protocol 1
- Mueller-Hinton Agar (MHA) plates
- Sterile micropipette tips
- Incubator (37°C)

Procedure:

- Following the MIC determination, select the wells showing no visible growth.
- From each of these wells, and from the growth control well, aspirate 10 μ L of the culture.
- Spot-inoculate the 10 μ L onto a quadrant of an MHA plate.
- Incubate the MHA plates at 37°C for 18-24 hours.

- The MBC is the lowest concentration of **Antibacterial Agent 104** that results in a $\geq 99.9\%$ reduction in CFU/mL compared to the initial inoculum count.

Protocol 3: In Vitro Cytotoxicity Assay (MTT Assay)

This protocol uses the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay to assess the cytotoxicity of **Antibacterial Agent 104** against mammalian cell lines.^{[3][4]}

Materials:

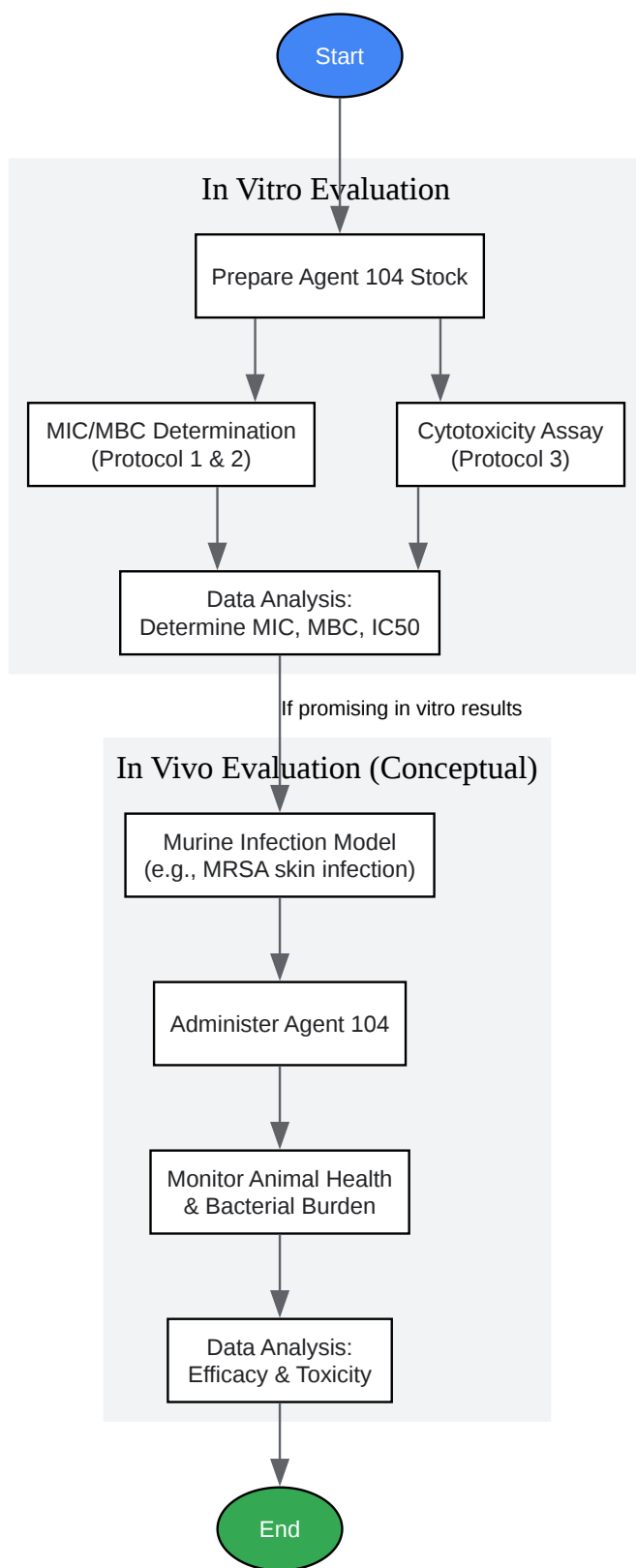
- Mammalian cell line (e.g., HaCaT, HEK293)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- **Antibacterial Agent 104**
- MTT solution (5 mg/mL in PBS)
- DMSO
- Sterile 96-well cell culture plates
- CO₂ incubator (37°C, 5% CO₂)
- Microplate reader

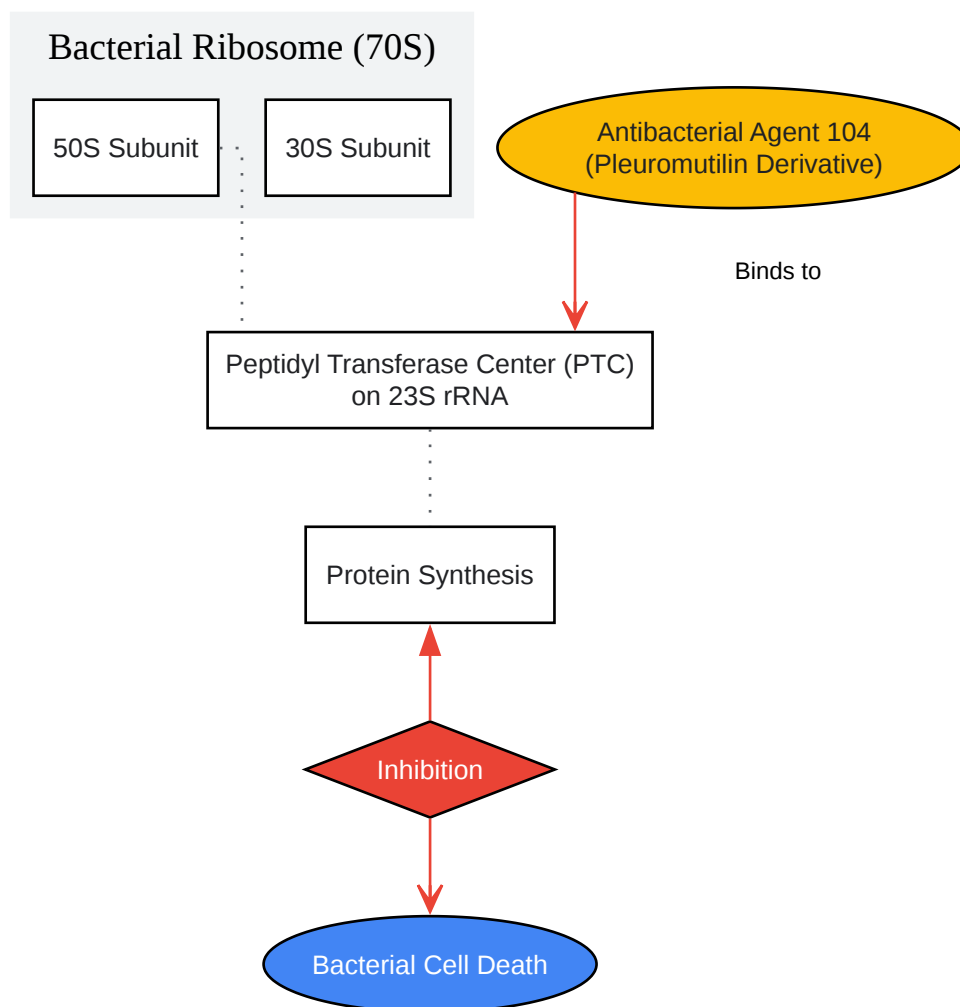
Procedure:

- Seed the cells in a 96-well plate at a density of 1×10^4 cells/well and allow them to adhere overnight in a CO₂ incubator.
- Prepare serial dilutions of **Antibacterial Agent 104** in a complete cell culture medium.
- Remove the old medium from the cells and add 100 μ L of the diluted agent to the respective wells. Include a vehicle control (medium with the same concentration of solvent used to dissolve the agent) and a cell-free blank.
- Incubate the plate for 24-48 hours in the CO₂ incubator.

- Add 10 μ L of MTT solution to each well and incubate for another 4 hours.
- Carefully remove the medium and add 100 μ L of DMSO to each well to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.
- Calculate the percentage of cell viability relative to the vehicle control and determine the IC₅₀ value (the concentration that inhibits 50% of cell growth).

Visualizations





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References

- 1. Pleuromutilins: Potent Drugs for Resistant Bugs—Mode of Action and Resistance - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Discovery of Novel Pleuromutilin Derivatives as Potent Antibacterial Agents for the Treatment of MRSA Infection - PMC [pmc.ncbi.nlm.nih.gov]

- 3. Cytotoxicity MTT Assay Protocols and Methods | Springer Nature Experiments [experiments.springernature.com]
- 4. In Vitro Evaluation of Antimicrobial Activity and Cytotoxicity of Different Nanobiotics Targeting Multidrug Resistant and Biofilm Forming Staphylococci - PMC [pmc.ncbi.nlm.nih.gov]
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